

CTP xsodium proper disposal procedures

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Compound of Interest

Compound Name: CTP xsodium

Cat. No.: B15217149

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Proper disposal of Cytidine 5'-triphosphate, sodium salt (**CTP xsodium**), is crucial for maintaining laboratory safety and environmental compliance. While not classified as a hazardous material by the OSHA Hazard Communication Standard (29 CFR 1910.1200), proper chemical waste management protocols should be followed.^[1] This guide provides detailed procedures for the safe handling and disposal of CTP sodium salt for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

A summary of the key identifiers and properties for CTP sodium salt is provided below. Note that various hydrated and salt forms exist, which may have different CAS numbers.

| Property | Data | Reference |
|-------------------|---|-----------------|
| Synonyms | CTP, disodium salt hydrate; Cytidine 5'-(tetrahydrogen triphosphate), disodium salt | [2][3] |
| Molecular Formula | C ₉ H ₁₄ N ₃ Na ₂ O ₁₄ P ₃ (for disodium salt) | [3] |
| Molecular Weight | 527.12 g/mol (for disodium salt) | [3] |
| CAS Numbers | 652154-13-7 (disodium salt hydrate)[2], 123334-07-6 (xsodium salt, hydrate)[3], 18423-42-2[4][5][6] | [2][3][4][5][6] |
| Appearance | Solid (powder) or clear aqueous solution | [2][7] |
| Stability | Stable under normal conditions.[2] | [2] |

Personal Protective Equipment (PPE)

Before handling CTP sodium salt for disposal, ensure the appropriate personal protective equipment is worn to minimize exposure.

| PPE Category | Specification |
|------------------------|---|
| Eye/Face Protection | Wear appropriate protective eyeglasses or chemical safety goggles. |
| Skin Protection | Wear appropriate protective gloves and a lab coat. |
| Respiratory Protection | For solid forms, use respiratory protection if dust formation is likely. Ensure adequate ventilation. |

Step-by-Step Disposal Procedure

The generation of waste should be avoided or minimized whenever possible.^[1] For surplus or expired CTP sodium salt, follow the procedure below. Do not discharge into the sanitary sewer unless explicitly permitted by local regulations.

1. Waste Characterization and Segregation:

- **Solid Waste:** Unused or expired solid CTP sodium salt should be treated as chemical waste.
- **Liquid Waste:** Solutions of CTP sodium salt should be collected as aqueous chemical waste. Do not mix with other waste streams, especially strong oxidizing agents.^[2]
- **Contaminated Materials:** Any materials (e.g., weigh boats, pipette tips, gloves) grossly contaminated with CTP sodium salt should be disposed of as solid chemical waste.

2. Containment and Labeling:

- **Solid Waste:** Carefully sweep or vacuum the solid material.^[1] Avoid generating dust.^[2] Place the material into a designated and clearly labeled waste container.
- **Liquid Waste:** Collect solutions in a sealable, non-reactive container (e.g., a high-density polyethylene bottle).
- **Labeling:** The waste container must be clearly labeled with "Cytidine 5'-triphosphate, sodium salt" and the approximate quantity. Ensure the container is sealed tightly and stored in a cool, dry, and well-ventilated area away from incompatible materials.^{[1][2]}

3. Disposal Execution:

- All waste containing CTP sodium salt must be disposed of in accordance with local, state, and federal environmental protection and waste disposal regulations.^[1]
- Arrange for pickup and disposal through a licensed waste disposal contractor or your institution's Environmental Health and Safety (EHS) office.^[1]

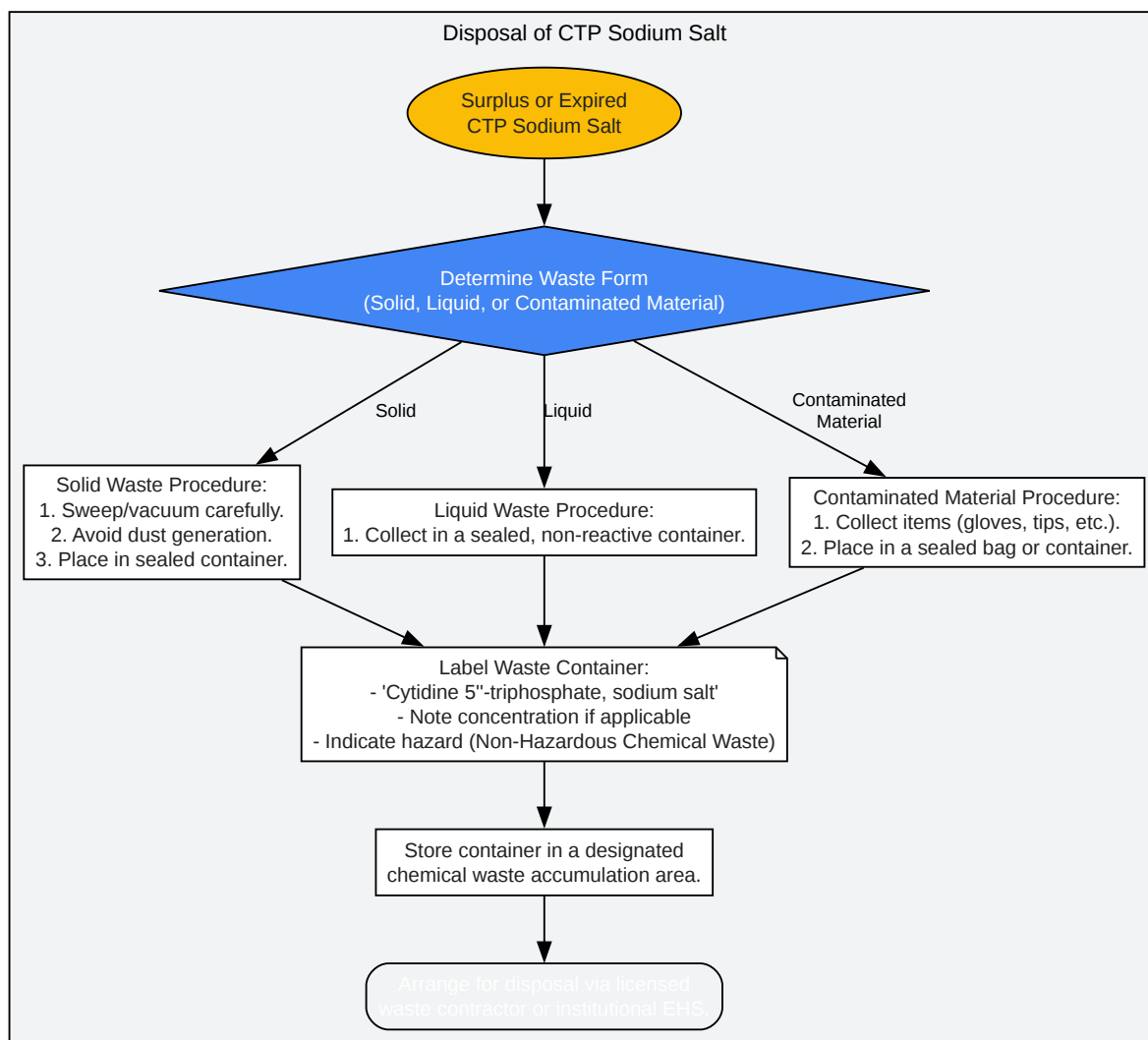
Accidental Spill Protocol

In the event of a spill, adhere to the following procedure:

- **Evacuate and Secure:** Evacuate unnecessary personnel from the immediate area.^[1] Ensure adequate ventilation.^[2]
- **Control Spill:** For solid spills, prevent the formation of dust.^[2] For liquid spills, contain the spill using absorbent materials.
- **Clean-up:**
 - Wear appropriate PPE (gloves, safety goggles, lab coat).
 - For solid material, carefully sweep or vacuum up the material and place it in a labeled waste container for disposal.^{[1][2]}
 - For liquid spills, use an inert absorbent material to soak up the solution. Place the absorbent material into the labeled waste container.
- **Decontaminate:** Clean the spill area thoroughly with water.
- **Seek Medical Attention if Necessary:**
 - **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes.^[8]
 - **Skin Contact:** Wash off immediately with plenty of water for at least 15 minutes.^[2]
 - **Inhalation:** Remove to fresh air.^[2]
 - **Ingestion:** Rinse mouth with water and seek medical attention if symptoms occur.^[1]

Disposal Workflow Diagram

The following diagram outlines the decision-making process and workflow for the proper disposal of CTP sodium salt.



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Caption: Workflow for the proper disposal of CTP sodium salt.

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References

- 1. d3.cytivalifesciences.com [d3.cytivalifesciences.com]
- 2. fishersci.com [fishersci.com]
- 3. Cytidine 5'-(tetrahydrogen triphosphate), xsodium salt, hydrate - Safety Data Sheet [chemicalbook.com]
- 4. CTP xsodium | 18423-42-2 [chemicalbook.com]
- 5. 18423-42-2|CTP xsodium|BLD Pharm [bldpharm.com]
- 6. CTP xsodium CAS#: 18423-42-2 [m.chemicalbook.com]
- 7. bocsci.com [bocsci.com]
- 8. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
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